

How to mitigate locomotor suppression effects of 5-Iodo-A-85380

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Compound of Interest

Compound Name: 5-Iodo-A-85380 dihydrochloride

Cat. No.: B1395579

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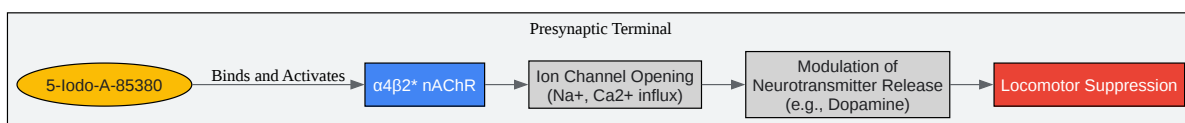
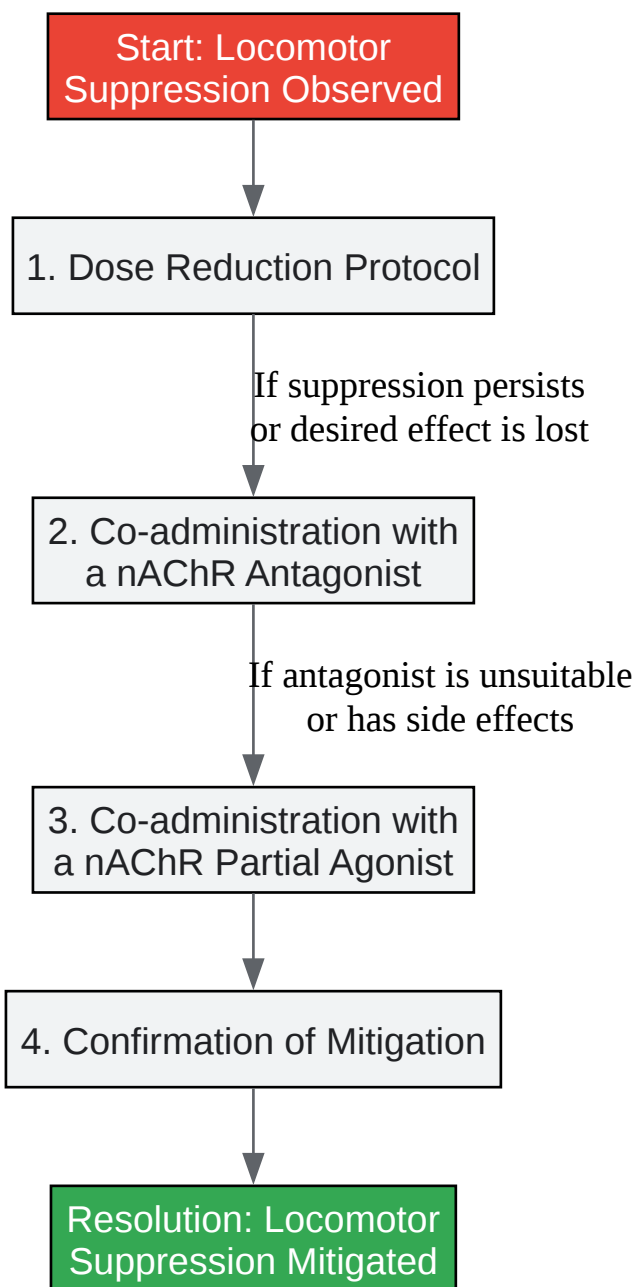
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing 5-Iodo-A-85380. The information provided is intended to help mitigate the common issue of locomotor suppression observed during in vivo experiments.

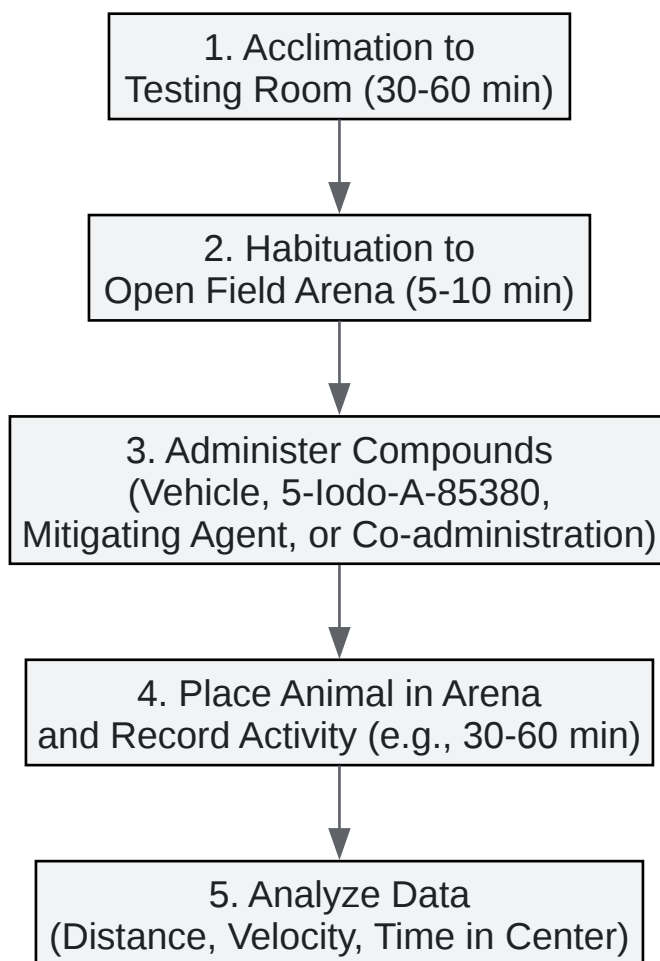
Troubleshooting Guides

Issue: Significant Locomotor Suppression Observed After 5-Iodo-A-85380 Administration

Researchers often encounter a dose-dependent decrease in movement or complete cessation of activity in animal subjects following the administration of 5-Iodo-A-85380. This is a known pharmacological effect of this potent $\alpha 4\beta 2^*$ nicotinic acetylcholine receptor (nAChR) agonist.[1][2][3] The following steps can be taken to address this issue.

Logical Troubleshooting Workflow





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References

- 1. Open field test for mice [protocols.io]
- 2. parkinsonsroadmap.org [parkinsonsroadmap.org]
- 3. The nicotinic acetylcholine receptor partial agonist varenicline increases the ataxic and sedative-hypnotic effects of acute ethanol administration in C57BL/6J mice - PMC [pmc.ncbi.nlm.nih.gov]

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